Technical Guide: Synthesis of N-(2-Furylmethyl)guanidine Derivatives

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Compound of Interest

Compound Name:	*N-(2-furylmethyl)guanidine*
CAS No.:	*4353-49-5*
Cat. No.:	*B1364655*

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Executive Summary & Strategic Importance

N-(2-furylmethyl)guanidine derivatives represent a privileged scaffold in medicinal chemistry, bridging the structural gap between histamine H2 receptor antagonists (e.g., Roxatidine analogs), antiviral agents, and kinase inhibitors. The core challenge in synthesizing these molecules lies in the dichotomy of the functional groups: the furan ring is acid-sensitive (prone to hydrolytic ring-opening and polymerization), while the guanidine moiety is a superbase (

) that complicates purification due to high polarity and water solubility.

This guide prioritizes self-validating synthetic protocols that circumvent these stability issues. We recommend the Bis-Boc-S-methylisothiourea route for research-scale synthesis due to its operational simplicity, lack of offensive by-products (compared to free thiols), and the lipophilicity of the intermediates, which facilitates standard silica chromatography.

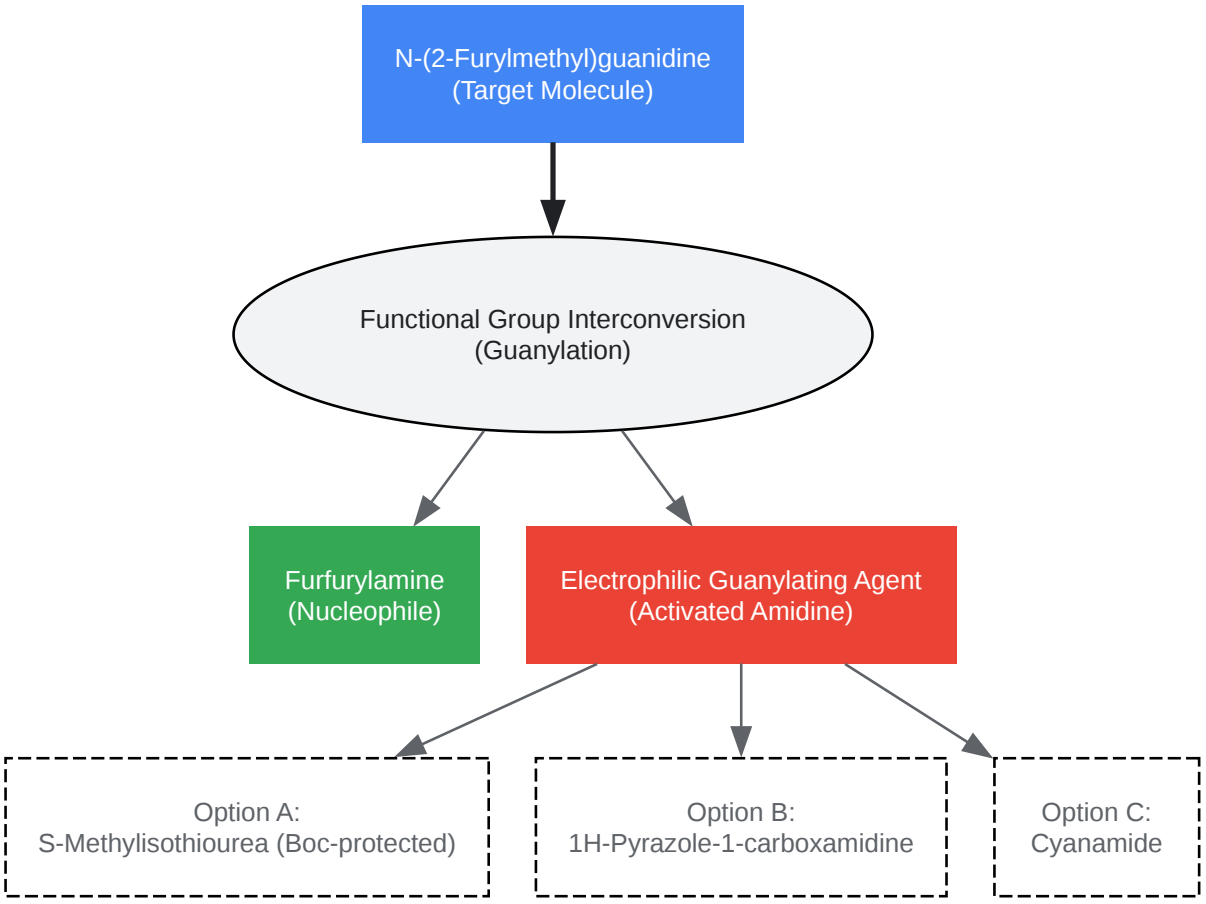
Retrosynthetic Analysis

To access **N-(2-furylmethyl)guanidine** derivatives efficiently, we must disconnect the C-N bond of the guanidine core. The most reliable disconnection relies on the nucleophilic attack of

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furfurylamine (a bioavailable primary amine) onto an electrophilic guanylating agent.

Visualization: Retrosynthetic Logic



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Figure 1: Retrosynthetic breakdown of the target scaffold showing three primary electrophilic sources.

Comparative Methodology: Guanylation Reagents

The choice of reagent dictates the workup strategy. For drug development, Method A is superior because the Boc-protected intermediate allows for easy purification on silica gel, avoiding the difficult separation of polar free guanidines from polar impurities.

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Feature	Method A: Bis-Boc-S-methylisothiourea	Method B: Pyrazole-1-carboxamidine	Method C: Cyanamide
Mechanism	Addition-Elimination (MeSH leaving group)	Nucleophilic Substitution (Pyrazole leaving group)	Nucleophilic Addition
Intermediates	Lipophilic (Boc-protected)	Polar (Salt form)	Polar
Purification	Standard Flash Chromatography	Ion Exchange / HPLC	Crystallization / HPLC
Atom Economy	Low (Loss of Boc + MeSH)	Moderate	High
Odor/Safety	Low (if trapped) / MeSH is stench	Good	Cyanamide is toxic
Recommendation	Primary Choice (Research)	Secondary Choice	Industrial Scale

Detailed Protocol: The Bis-Boc-S-methylisothiourea Route

This protocol utilizes N,N'-Di-Boc-S-methylisothiourea. It is robust, high-yielding, and protects the guanidine, making the molecule lipophilic enough for standard analysis (TLC/NMR).

Reaction Scheme

Furfurylamine + 1,3-Bis(tert-butoxycarbonyl)-2-methyl-2-thiopseudourea

Protected Guanidine

Product

Step-by-Step Methodology

Step 1: Guanylation (Formation of the Protected Intermediate)

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- Reagents: Furfurylamine (1.0 equiv), N,N'-Bis(tert-butoxycarbonyl)-S-methylisothiourea (1.05 equiv), Triethylamine (Et3N, 2.0 equiv), Mercury(II) chloride (HgCl2, 1.1 equiv) [Optional but accelerates reaction by trapping MeSH].
- Solvent: Anhydrous Dichloromethane (DCM) or Dimethylformamide (DMF).
- Procedure:
  - Dissolve the thiopseudourea reagent in anhydrous DCM under nitrogen atmosphere.
  - Add Et3N followed by furfurylamine.
  - Critical Step: Add HgCl2 slowly at 0°C. The mercury salt acts as a "thiophile," precipitating Hg(SMe)2 and driving the equilibrium forward while sequestering the malodorous methyl mercaptan.
  - Stir at room temperature for 2-4 hours. Monitor by TLC (the protected guanidine is less polar than the amine).
  - Workup: Filter the reaction mixture through a pad of Celite to remove the mercury salts. Dilute the filtrate with DCM and wash with water and brine. Dry over Na2SO4.
  - Purification: Flash column chromatography (Hexanes/Ethyl Acetate).

Step 2: Deprotection (Removal of Boc Groups)

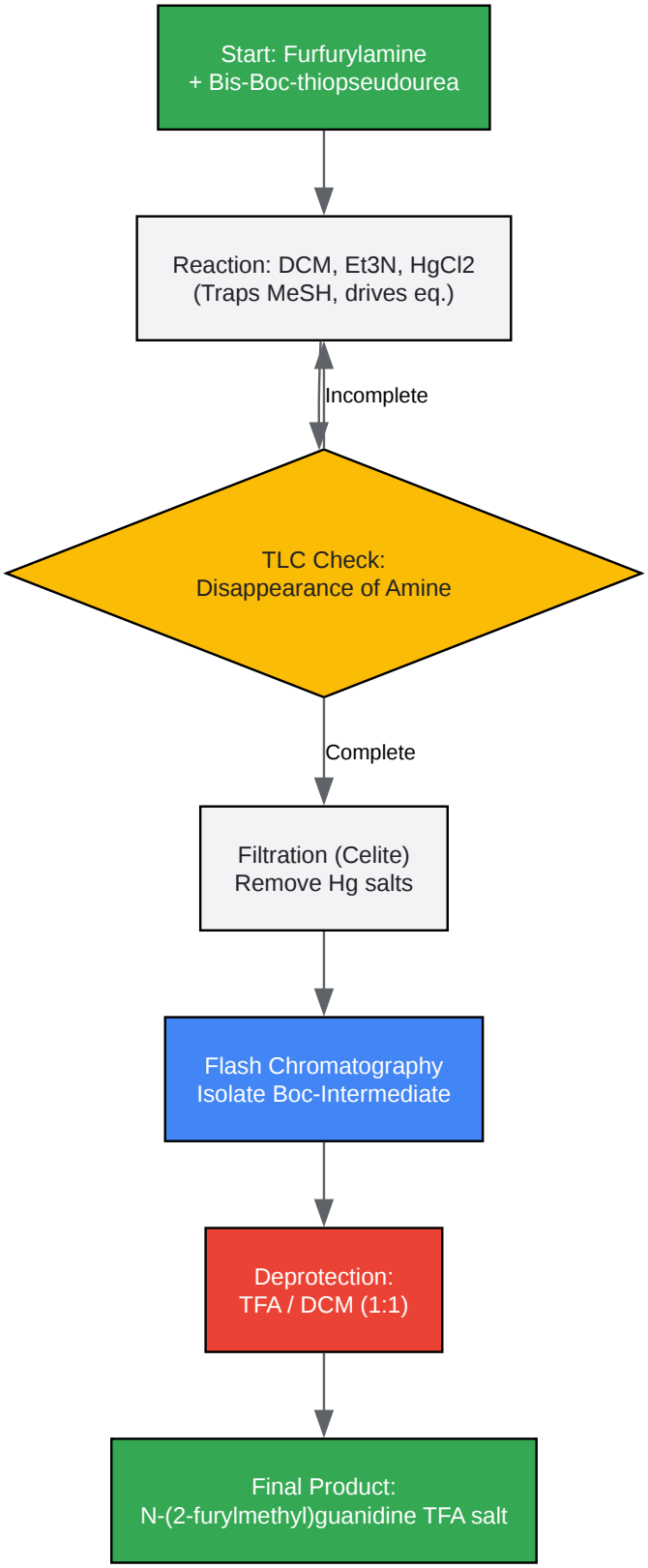
- Reagents: Trifluoroacetic acid (TFA), DCM.
- Procedure:
  - Dissolve the purified Boc-guanidine in DCM (0.1 M).
  - Add TFA (20-50% v/v) dropwise at 0°C to prevent exotherm-induced furan decomposition.
  - Stir at room temperature for 1-2 hours.
  - Workup: Evaporate volatiles under reduced pressure.

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- Critical Control Point: Do not use strong aqueous acids (HCl/H2O) for prolonged periods, as the furan ring is acid-labile (forms diketones). The TFA salt is generally stable. If the free base is required, use a basic ion-exchange resin (e.g., Amberlyst A-26 OH form) in methanol, rather than aqueous NaOH extraction, to avoid water-soluble product loss.

Workflow Visualization

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Figure 2: Step-by-step experimental workflow for the Bis-Boc-S-methylisothiourea method.

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Scientific Integrity: Mechanism & Causality

Why HgCl2? (The "Thiophilic" Effect)

While the reaction can proceed without mercury salts (using reflux in THF), the elimination of methanethiol (MeSH) is reversible. MeSH is a strong nucleophile that can attack the guanidine product, regenerating the starting material.

- Causality: Hg(II) coordinates strongly to sulfur.

  . This precipitation renders the leaving group irreversible, allowing the reaction to proceed at room temperature, which protects the sensitive furan ring from thermal degradation.

Furan Acid Sensitivity

The furan ring is electron-rich. In the presence of strong aqueous acids, the furan oxygen can be protonated, or the C2/C5 positions can undergo electrophilic attack, leading to ring opening (forming levulinic acid derivatives).

- Protocol Adaptation: This is why we recommend TFA/DCM (anhydrous acidic conditions) for deprotection followed by immediate evaporation, rather than refluxing in aqueous HCl.

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